

Introduction: The Emergence of Constrained Scaffolds in Medicinal Chemistry

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Compound of Interest

Compound Name: 3-(Aminomethyl)cyclobutanecarboxylic acid

CAS No.: 1310729-95-3

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In the landscape of modern drug discovery, the spatial arrangement of pharmacophoric elements is paramount. Non-natural, conformationally constrained amino acids have become invaluable tools for medicinal chemists, offering a strategy to impart favorable pharmacokinetic properties, enhance target affinity, and improve metabolic stability. Among these, **3-(Aminomethyl)cyclobutanecarboxylic acid** stands out as a versatile building block. Its rigid cyclobutane core imposes a well-defined geometry on the amino and carboxylic acid functionalities, making it a compelling scaffold for peptidomimetics and, more recently, a linker element in advanced therapeutic modalities like Proteolysis Targeting Chimeras (PROTACs).^[1]

This guide provides an in-depth exploration of the core chemical properties of **3-(Aminomethyl)cyclobutanecarboxylic acid**, offering insights into its structure, synthesis, and reactivity. The discussion is tailored for researchers, scientists, and drug development professionals, aiming to provide both foundational knowledge and practical, field-proven insights.

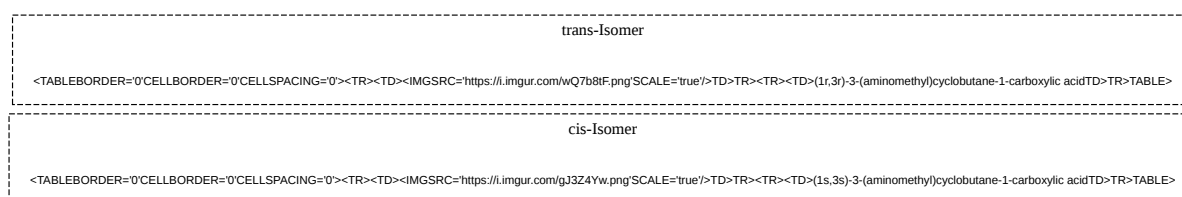
Molecular Structure and Stereochemistry

The fundamental structure of **3-(Aminomethyl)cyclobutanecarboxylic acid** consists of a four-membered carbocyclic ring substituted with an aminomethyl group ($-\text{CH}_2\text{NH}_2$) and a carboxylic acid group ($-\text{COOH}$) at the 1 and 3 positions. The cyclobutane ring is not planar but exists in a puckered conformation, which significantly influences the spatial orientation of its substituents. [2]

This substitution pattern gives rise to two distinct diastereomers: cis and trans.

- cis-isomer ((1s,3s)-3-(aminomethyl)cyclobutane-1-carboxylic acid): In this configuration, the aminomethyl and carboxylic acid groups reside on the same face of the cyclobutane ring.
- trans-isomer ((1r,3r)-3-(aminomethyl)cyclobutane-1-carboxylic acid): Here, the two functional groups are positioned on opposite faces of the ring. [3]

The choice between the cis and trans isomer is a critical design element in drug development, as the fixed distance and vector between the amino and carboxyl groups dictate how the molecule can interact with biological targets or function as a linker.



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Caption: Proposed synthetic workflow for **3-(Aminomethyl)cyclobutanecarboxylic acid**.

Step-by-Step Experimental Protocol

- Monosaponification:
 - Dissolve diethyl 1,3-cyclobutanedicarboxylate in ethanol.
 - Cool the solution to 0°C and add one equivalent of aqueous potassium hydroxide (KOH) dropwise.
 - Allow the reaction to warm to room temperature and stir until mono-hydrolysis is complete (monitored by TLC or LC-MS).
 - Acidify the reaction mixture and extract the mono-acid mono-ester product.
- Conversion to Protected Amine (Curtius Rearrangement):
 - To the mono-acid product in an anhydrous solvent like toluene, add triethylamine followed by diphenylphosphoryl azide (DPPA).
 - Heat the mixture to reflux, then add tert-butanol. The rearrangement proceeds through an isocyanate intermediate, which is trapped by tert-butanol to form the Boc-protected amine.
 - This step is critical as it safely converts the carboxylic acid to a protected amine with high yield. [4]
- Ester Hydrolysis:
 - Dissolve the resulting Boc-protected amino ester in a mixture of THF and water.
 - Add an excess of lithium hydroxide (LiOH) and stir at room temperature until the ester is fully hydrolyzed.
 - Acidify the mixture and extract the Boc-protected amino acid.
- Deprotection and Purification:
 - Dissolve the Boc-protected amino acid in a suitable solvent such as dichloromethane (DCM) or dioxane.

- Add an excess of a strong acid, typically trifluoroacetic acid (TFA) or hydrochloric acid (HCl), to cleave the Boc group.
- After deprotection is complete, the solvent is removed under vacuum.
- Self-Validating Purification: The crude product, often an HCl or TFA salt, is purified using ion-exchange chromatography. By eluting the zwitterionic product from the resin with a specific pH buffer (e.g., dilute ammonium hydroxide), one can effectively separate it from uncharged impurities and salts, ensuring high purity of the final compound. The final structure is confirmed by spectroscopic methods.

Spectroscopic Characterization: A Self-Validating System

Confirming the identity and purity of **3-(Aminomethyl)cyclobutanecarboxylic acid** is achieved through a combination of spectroscopic techniques. The expected spectral features provide a fingerprint for the molecule.

- ¹H NMR Spectroscopy:
 - Cyclobutane Protons: The protons on the cyclobutane ring will appear as complex multiplets, typically in the range of 1.8-2.8 ppm. The precise chemical shifts and coupling patterns will differ significantly between the cis and trans isomers due to their different symmetry and dihedral angle relationships. [5]
 - * Aminomethyl Protons (-CH₂NH₂): The two protons of the aminomethyl group are expected to appear as a doublet or triplet (depending on coupling to the adjacent ring proton) around 2.9-3.2 ppm. [6]
 - * Acid and Amine Protons: The carboxylic acid proton (-COOH) will be a broad singlet far downfield (>10 ppm), while the amine protons (-NH₂) will also be a broad singlet, though its chemical shift is highly dependent on the solvent and concentration. In a D₂O exchange experiment, these peaks will disappear, confirming their identity.
- ¹³C NMR Spectroscopy:
 - Carbonyl Carbon (-COOH): The most downfield signal, typically appearing between 175-185 ppm. [7]
 - * Cyclobutane Carbons: The carbons of the ring will resonate in the aliphatic region, approximately 30-45 ppm.

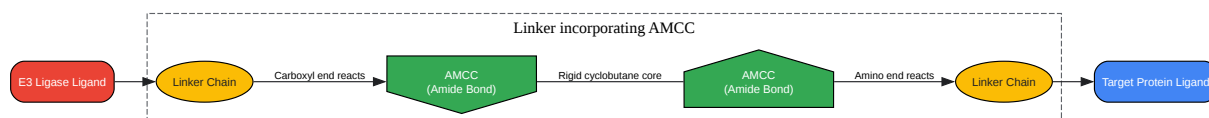
- Aminomethyl Carbon ($-\text{CH}_2\text{NH}_2$): This carbon, being attached to nitrogen, will be slightly downfield from the other aliphatic carbons, likely in the 40-50 ppm range. [7]
- Infrared (IR) Spectroscopy:
 - O-H Stretch: A very broad absorption from $2500\text{--}3300\text{ cm}^{-1}$, characteristic of the hydrogen-bonded carboxylic acid.
 - N-H Stretch: A moderate absorption around $3300\text{--}3500\text{ cm}^{-1}$ for the amine group.
 - C=O Stretch: A strong, sharp absorption around $1700\text{--}1725\text{ cm}^{-1}$ for the carbonyl of the carboxylic acid. [8]
- Mass Spectrometry (MS):
 - Electrospray Ionization (ESI): In positive mode, the molecule will be detected as the $[\text{M}+\text{H}]^+$ ion at m/z 130.08. In negative mode, it can be seen as the $[\text{M}-\text{H}]^-$ ion at m/z 128.07. High-resolution mass spectrometry can confirm the elemental formula $\text{C}_6\text{H}_{11}\text{NO}_2$. [9]

Chemical Reactivity and Applications in Drug Design

The utility of **3-(Aminomethyl)cyclobutanecarboxylic acid** stems from its bifunctional nature. The amine and carboxylic acid groups are orthogonal handles for chemical modification, most commonly for amide bond formation.

- Amine Reactivity: The primary amine is a potent nucleophile, readily reacting with activated carboxylic acids (e.g., acid chlorides, NHS esters) or undergoing reductive amination with aldehydes and ketones.
- Carboxylic Acid Reactivity: The carboxylic acid can be activated using standard coupling reagents (e.g., HATU, HOBt/EDC) to form amide bonds with primary or secondary amines.

This dual reactivity makes it an ideal linker component in PROTACs. A PROTAC is a heterobifunctional molecule that recruits a target protein to an E3 ubiquitin ligase, leading to the target's ubiquitination and subsequent degradation by the proteasome. [1]



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Caption: Role of AMCC as a rigid linker in a generic PROTAC molecule.

In this context, **3-(Aminomethyl)cyclobutanecarboxylic acid** (AMCC) can be coupled to a warhead that binds the target protein and a ligand for an E3 ligase. The cyclobutane's rigidity helps to control the distance and orientation between these two binding elements, which is a critical parameter for optimizing the ternary complex formation and degradation efficiency.

Conclusion

3-(Aminomethyl)cyclobutanecarboxylic acid is more than just a simple bifunctional molecule; it is a sophisticated chemical tool that provides conformational constraint and precise vectorial positioning of key functional groups. Its well-defined stereoisomers, predictable physicochemical properties, and versatile reactivity make it a high-value building block for medicinal chemists. As drug discovery continues to move towards more complex and spatially demanding modalities like PROTACs, the strategic application of rigid scaffolds such as this cyclobutane derivative will undoubtedly play an increasingly important role in the development of next-generation therapeutics.

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